

3-Amino-1-methylpiperidin-2-one hydrochloride molecular weight

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Compound of Interest

Compound Name: 3-Amino-1-methylpiperidin-2-one
hydrochloride

Cat. No.: B1376424

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An In-Depth Technical Guide to **3-Amino-1-methylpiperidin-2-one Hydrochloride**:
Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **3-Amino-1-methylpiperidin-2-one hydrochloride**, a pivotal chiral building block in modern medicinal chemistry. We will delve into its fundamental chemical properties, stereospecific synthetic routes, and significant applications in the development of novel therapeutics. This document is intended for researchers, chemists, and drug development professionals, offering expert insights into the causality behind experimental protocols and the strategic importance of this compound in pharmaceutical research.

Core Chemical Identity and Properties

3-Amino-1-methylpiperidin-2-one hydrochloride is a heterocyclic compound belonging to the piperidine class. Its structure, featuring a lactam ring with a chiral center at the C3 position, makes it a valuable synthon for creating enantiomerically pure pharmaceuticals, which can lead to improved efficacy and reduced side effects[1].

Nomenclature and Stereoisomerism

The presence of a stereocenter at the third carbon of the piperidine ring means the compound exists as two distinct enantiomers: (R) and (S). The specific stereoisomer used is critical for its intended biological activity.

Isomer	CAS Number
(R)-3-Amino-1-methylpiperidin-2-one hydrochloride	1951424-91-1[2][3]
(S)-3-Amino-1-methylpiperidin-2-one hydrochloride	956109-56-1[4]
3-Amino-1-methylpiperidin-2-one hydrochloride (racemic/unspecified)	1422130-18-4[5]

Physicochemical Properties

The compound's physical and chemical characteristics are essential for its handling, reaction setup, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ ClN ₂ O	[2][3][6][7]
Molecular Weight	164.63 g/mol	[2][3][4][7]
Appearance	Solid, Lyophilized powder	[2][6]
Purity	Typically ≥95%	[2][4][6]

Chemical Structure

The core structure consists of a piperidin-2-one (a valerolactam) ring, N-methylated at position 1, with an amino group at the chiral C3 position. The hydrochloride salt form enhances stability and solubility in polar solvents.



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Caption: Generalized synthetic workflow for 3-Amino-1-methylpiperidin-2-one HCl.

Applications in Drug Discovery and Development

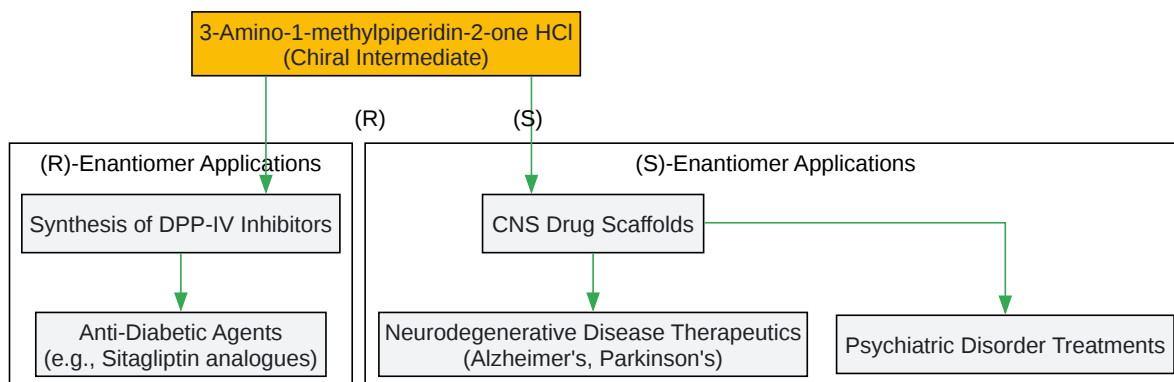
The primary value of **3-Amino-1-methylpiperidin-2-one hydrochloride** lies in its role as a versatile intermediate for constructing more complex, biologically active molecules.

Key Application: Synthesis of DPP-IV Inhibitors

The (R)-enantiomer of 3-aminopiperidine derivatives are crucial intermediates for the synthesis of Dipeptidyl Peptidase-IV (DPP-IV) inhibitors.[8] These drugs, such as sitagliptin and alogliptin, are a major class of oral anti-hyperglycemic agents used for the treatment of type 2 diabetes. The amino group of the piperidine core serves as a key pharmacophore that interacts with the active site of the DPP-IV enzyme.

Potential in Neuroscience Drug Discovery

The (S)-enantiomer has been identified as a valuable building block for compounds targeting the central nervous system.[1] Its structural properties are leveraged to create novel treatments for neurodegenerative conditions like Alzheimer's and Parkinson's disease, as well as psychiatric disorders. The ability to interact with specific brain receptors makes it a compound of high interest in this field.[1]



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